

Physicochemical Properties of 1,1,3-Tribromoacetone

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Compound of Interest

Compound Name: **1,1,3-Tribromoacetone**

Cat. No.: **B1347163**

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1,1,3-Tribromoacetone is a halogenated ketone used as a reagent in organic synthesis.^[1] Its chemical identity is defined by its specific molecular formula and molecular weight, which are fundamental parameters for its application in experimental settings.

Key Molecular Identifiers

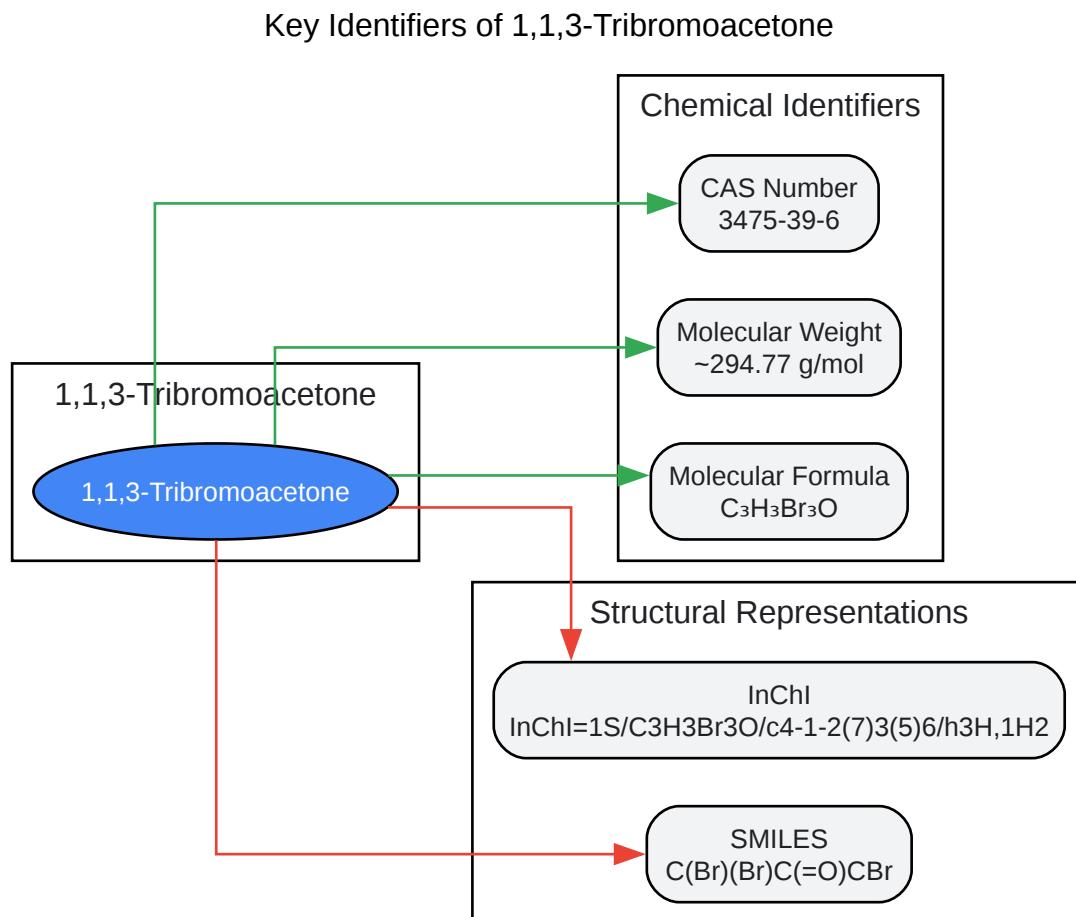
The following table summarizes the key quantitative data for **1,1,3-Tribromoacetone**.

Property	Value	References
Molecular Formula	C ₃ H ₃ Br ₃ O	[1][2][3][4][5]
Molecular Weight	294.77 g/mol	[2][3]
294.768 g/mol	[1]	
294.767 g/mol	[5][6]	
294.76732 g/mol	[4]	
CAS Number	3475-39-6	[1][2][3]

Structural and Chemical Information

1,1,3-Tribromoacetone, also known as 1,1,3-tribromopropan-2-one, has a structure consisting of a propanone backbone substituted with three bromine atoms.^{[3][4]} This structural arrangement is crucial to its reactivity and function in chemical syntheses.

Below is a diagram illustrating the key identifiers and structural representations of **1,1,3-Tribromoacetone**.



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Key identifiers and structural representations of **1,1,3-Tribromoacetone**.

Experimental Considerations

Due to the absence of detailed experimental protocols in the provided search results, this section outlines general considerations for handling **1,1,3-Tribromoacetone** based on its known properties.

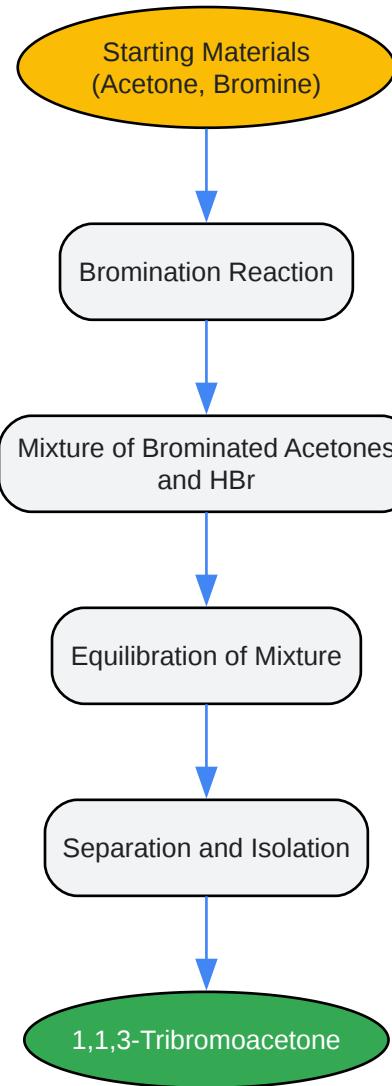
Synthesis

The primary method for the synthesis of **1,1,3-Tribromoacetone** involves the bromination of acetone.^[3] This process typically results in a mixture of brominated acetone derivatives, from

which the desired compound is then isolated.[3]

The logical workflow for its synthesis can be generalized as follows:

General Synthesis Workflow for 1,1,3-Tribromoacetone



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A generalized workflow for the synthesis of **1,1,3-Tribromoacetone**.

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